

Application Note: Quantification of Sulfachloropyridazine in Animal Feed using HPLC-UV

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Compound of Interest

Compound Name: Sulfachloropyridazine (sodium)

Cat. No.: B7818969

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Abstract

This application note details a robust and validated High-Performance Liquid Chromatography (HPLC) method with Ultraviolet (UV) detection for the quantitative determination of Sulfachloropyridazine in various animal feed matrices. The protocol outlines a straightforward solid-phase extraction (SPE) procedure for sample clean-up, followed by chromatographic separation on a C18 reversed-phase column. This method is suitable for routine quality control and regulatory compliance monitoring, offering excellent linearity, accuracy, and precision.

Introduction

Sulfachloropyridazine is a sulfonamide antibiotic used in veterinary medicine to treat and prevent bacterial infections in livestock.[1] The presence of antibiotic residues in animal feed is a significant concern for animal health, human food safety, and the potential development of antimicrobial resistance. Regulatory bodies in many countries have established maximum residue limits (MRLs) for veterinary drugs in animal feed and food products.[2] Consequently, sensitive and reliable analytical methods are crucial for the routine monitoring of Sulfachloropyridazine levels in feed to ensure compliance and safeguard public health. This application note presents a validated HPLC-UV method for the accurate quantification of Sulfachloropyridazine in animal feed.

Materials and Methods

Reagents and Standards

- Sulfachloropyridazine reference standard ($\geq 99\%$ purity)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, filtered and deionized)
- Formic acid (88%)
- Ammonium acetate
- Solid-Phase Extraction (SPE) cartridges (e.g., C18, 500 mg, 6 mL)
- Blank animal feed for matrix-matched calibration

Equipment

- High-Performance Liquid Chromatography (HPLC) system equipped with:
 - Quaternary or Binary pump
 - Autosampler
 - Column oven
 - UV-Vis or Diode Array Detector (DAD)
- Analytical balance
- Centrifuge
- Vortex mixer
- SPE manifold
- pH meter

- Syringe filters (0.45 μm)

Experimental Protocols

Standard Solution Preparation

Primary Stock Solution (1000 $\mu\text{g/mL}$): Accurately weigh 25 mg of Sulfachloropyridazine reference standard and dissolve in a 25 mL volumetric flask with methanol.

Working Standard Solutions: Prepare a series of working standard solutions by diluting the primary stock solution with the mobile phase to achieve concentrations ranging from 0.1 $\mu\text{g/mL}$ to 10 $\mu\text{g/mL}$. These solutions are used to construct the calibration curve.

Sample Preparation

- **Homogenization:** Grind a representative sample of the animal feed to a fine powder.
- **Extraction:**
 - Weigh 5 g of the homogenized feed sample into a 50 mL polypropylene centrifuge tube.
 - Add 20 mL of acetonitrile.
 - Vortex for 1 minute and then shake for 30 minutes on a mechanical shaker.
 - Centrifuge at 4000 rpm for 10 minutes.
- **Solid-Phase Extraction (SPE) Clean-up:**
 - Condition a C18 SPE cartridge with 5 mL of methanol followed by 5 mL of deionized water.
 - Load 5 mL of the supernatant from the extraction step onto the SPE cartridge.
 - Wash the cartridge with 5 mL of 20% methanol in water to remove interferences.
 - Elute the Sulfachloropyridazine with 5 mL of acetonitrile.
- **Final Sample Preparation:**

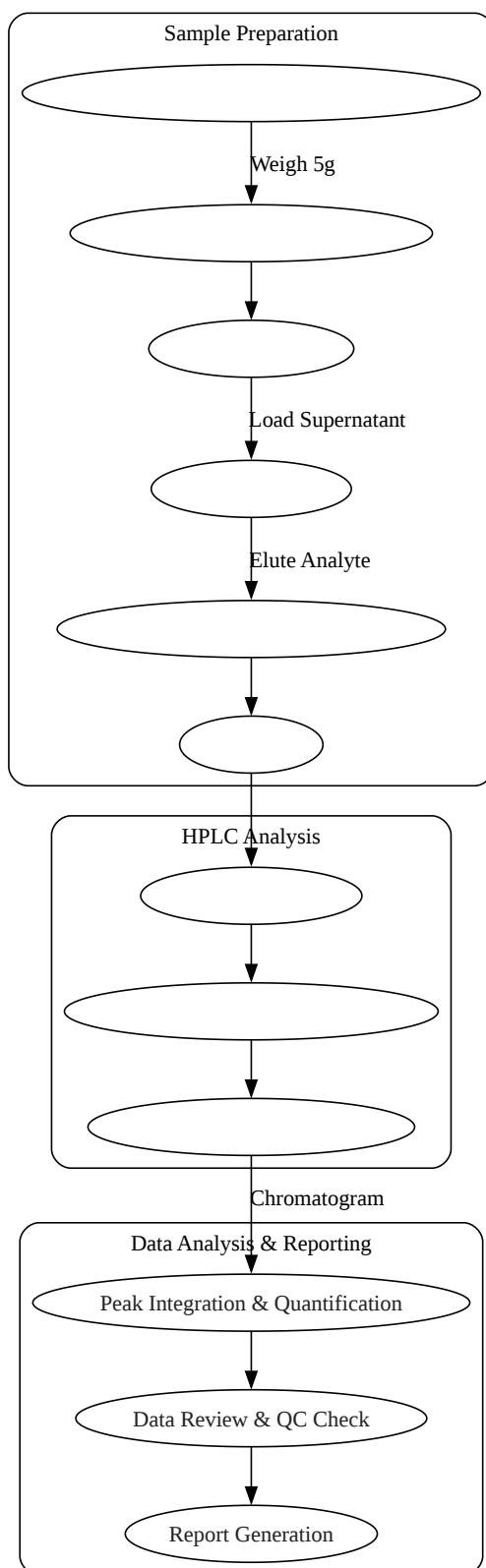
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of the mobile phase.
- Filter the reconstituted sample through a 0.45 µm syringe filter into an HPLC vial.

HPLC Conditions

The chromatographic analysis is performed using the following parameters:

Parameter	Condition
Column	C18 Reversed-Phase (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	Isocratic: Acetonitrile and 0.1% Formic Acid in Water (30:70, v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	30°C
Detection Wavelength	272 nm
Run Time	10 minutes

Workflow Diagram



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- 1. medchemexpress.com [medchemexpress.com]
- 2. Determination of sulphachloropyrazine-diaveridine residues by high performance liquid chromatography in broiler edible tissues - PMC [pmc.ncbi.nlm.nih.gov]
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